

Spectroscopic data for 2-Sulfanylacetohydrazide (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 2-Sulfanylacetohydrazide

CAS No.: 760-30-5

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2-Sulfanylacetohydrazide

For researchers, scientists, and drug development professionals, the unambiguous structural elucidation of a molecule is paramount. This guide provides a detailed exploration of the expected spectroscopic data for **2-Sulfanylacetohydrazide**, a molecule of interest due to its bifunctional nature, incorporating both a thiol and a hydrazide moiety. As a Senior Application Scientist, this document is structured to not only present the predicted spectroscopic data but also to provide the underlying scientific rationale for these predictions, rooted in established principles of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS).

Molecular Structure and Functional Groups

A thorough understanding of the spectroscopic data begins with a clear visualization of the molecular structure. **2-Sulfanylacetohydrazide** possesses several key functional groups that will give rise to characteristic signals in its spectra: a thiol (-SH), a methylene group (-CH₂-), an amide group (-(C=O)NH-), and a primary amine (-NH₂).

Caption: Molecular structure of **2-Sulfanylacetohydrazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Sulfanylacetohydrazide**, we can predict the signals in both ^1H and ^{13}C NMR spectra.

^1H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show four distinct signals, corresponding to the four different proton environments in the molecule. The chemical shifts are influenced by the electronegativity of neighboring atoms and the overall electronic environment.

Proton Environment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
-SH	1.5 - 2.5	Singlet (or Triplet)	1H	The thiol proton typically appears in this region. It may couple with the adjacent methylene protons, resulting in a triplet, though rapid exchange can lead to a broad singlet. ^[1]
-CH ₂ -	3.0 - 3.5	Doublet (or Singlet)	2H	The methylene protons are adjacent to a carbonyl group and a sulfur atom, both of which are deshielding. Coupling with the thiol proton would result in a doublet.
-NH ₂	4.0 - 5.0	Broad Singlet	2H	Protons on nitrogen often exhibit broad signals due to quadrupolar relaxation and exchange. These are typically found in this

downfield region.

[2]

-NH-

8.0 - 10.0

Broad Singlet

1H

The amide proton is significantly deshielded by the adjacent carbonyl group and is often observed as a broad singlet at a high chemical shift.[2]

¹³C NMR Spectroscopy (Predicted)

The proton-decoupled ¹³C NMR spectrum is expected to be simple, showing two signals for the two carbon atoms in the molecule.

Carbon Environment	Predicted Chemical Shift (δ, ppm)	Rationale
-CH ₂ -	30 - 40	The methylene carbon is attached to a sulfur atom and a carbonyl group. Its chemical shift is influenced by both, falling in the typical range for such carbons.
-C=O	165 - 175	The carbonyl carbon of an amide typically resonates in this downfield region.[3]

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the functional groups present in a molecule. The spectrum of **2-Sulfanylaceto hydrazide** is expected to show characteristic absorption bands for

its thiol, amide, and amine groups.

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Rationale
N-H (Amide & Amine)	Stretching	3200 - 3400	Medium	The N-H stretching vibrations of both the amide and the primary amine functionalities appear in this region. Often, two distinct bands can be observed for the -NH ₂ group. [2]
C-H (Methylene)	Stretching	2850 - 3000	Medium	These bands are characteristic of C-H bonds in alkanes and are expected for the methylene group. [4]
S-H (Thiol)	Stretching	2550 - 2600	Weak	The S-H stretching vibration is typically weak and appears in this characteristic region of the spectrum.
C=O (Amide I)	Stretching	1630 - 1680	Strong	The carbonyl stretch of an amide is a very strong and

characteristic
absorption,
making it easily
identifiable.[\[2\]](#)[\[5\]](#)

N-H (Amide II)	Bending	1510 - 1570	Strong	This band arises from a combination of N-H bending and C-N stretching and is characteristic of secondary amides. [2]
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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and structure.

Parameter	Expected Value	Rationale
Molecular Ion (M^+)	$m/z = 106$	The molecular ion peak corresponds to the molecular weight of 2-Sulfanylaceto-hydrazide ($C_2H_6N_2OS$). [6]
Key Fragmentation Pathways		
Loss of $\bullet NHNH_2$	$m/z = 75$	Cleavage of the N-N bond is a common fragmentation pathway for hydrazides.
Loss of NH_2NH_2	$m/z = 74$	Loss of a neutral hydrazine molecule.
Cleavage of CO-NH bond	$m/z = 59$ ($HS-CH_2-C=O^+$)	This fragmentation would generate an acylium ion, which is a common pathway for amides.
α -Cleavage	$m/z = 73$ ($\bullet CH_2-C(O)NHNH_2$)	Cleavage of the C-S bond, with the charge retained on the larger fragment.

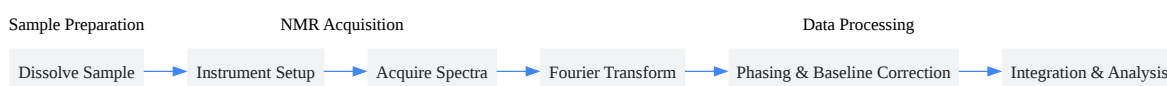
Experimental Protocols

To obtain high-quality spectroscopic data for **2-Sulfanylaceto-hydrazide**, the following experimental protocols are recommended.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **2-Sulfanylaceto-hydrazide** in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O) in a standard 5 mm NMR tube. DMSO- d_6 is often a good choice for amides as it allows for the observation of exchangeable protons.
- Instrument Setup:

- Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better resolution.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.^[7]
- ¹H NMR Acquisition:
 - Acquire the spectrum using a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
 - A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C.^[7]
- Data Processing:
 - Apply Fourier transformation to the raw data.
 - Phase and baseline correct the spectra.
 - Integrate the signals in the ¹H NMR spectrum.



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Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Solid Sample (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
 - Solid Sample (ATR): Place a small amount of the solid sample directly on the crystal of an Attenuated Total Reflectance (ATR) accessory.
 - Solution: Dissolve the sample in a suitable solvent (that does not have interfering absorptions) and place it in an appropriate IR cell.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or the pure solvent).
 - Place the sample in the spectrometer and record the sample spectrum.
 - The instrument software will automatically subtract the background spectrum from the sample spectrum.
- Data Analysis:
 - Identify the major absorption bands and correlate them to the functional groups present in the molecule.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Instrumentation:

- Choose an appropriate ionization technique, such as Electrospray Ionization (ESI) or Electron Impact (EI). ESI is a soft ionization technique that is likely to produce a prominent molecular ion peak.
- Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) to obtain accurate mass measurements, which can confirm the elemental composition.[\[8\]](#)
- Data Acquisition:
 - Infuse the sample solution into the mass spectrometer.
 - Acquire the full scan mass spectrum to identify the molecular ion.
 - Perform tandem mass spectrometry (MS/MS) on the molecular ion to induce fragmentation and obtain structural information.
- Data Analysis:
 - Determine the m/z of the molecular ion.
 - Analyze the fragmentation pattern to identify characteristic losses and fragment ions, which can be pieced together to confirm the molecular structure.

Conclusion

This guide provides a comprehensive overview of the expected spectroscopic data for **2-Sulfanylaceto-hydrazide**. By combining the predictive power of NMR, IR, and mass spectrometry, researchers can confidently characterize this molecule. The provided experimental protocols offer a starting point for obtaining high-quality data. The true power of these techniques lies in their synergistic application, where the information from each method complements and validates the others, leading to an unambiguous structural assignment.

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